

# Benzyl-N-bis(PEG3-Boc): A Technical Guide for Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzyl-N-bis(PEG3-Boc)*

Cat. No.: *B15620772*

[Get Quote](#)

CAS Number: 1975173-67-1

This technical guide provides an in-depth overview of **Benzyl-N-bis(PEG3-Boc)**, a heterobifunctional linker utilized in the development of targeted therapeutics, particularly in the field of Proteolysis Targeting Chimeras (PROTACs). This document is intended for researchers, scientists, and drug development professionals, offering a summary of its chemical properties, representative experimental protocols, and logical workflows for its application.

## Core Concepts and Physicochemical Properties

**Benzyl-N-bis(PEG3-Boc)** is a key building block in the synthesis of PROTACs, which are novel therapeutic modalities designed to hijack the cell's natural protein degradation machinery to eliminate disease-causing proteins.[1] A PROTAC molecule typically consists of two active ligands connected by a chemical linker: one ligand binds to a target protein of interest (POI), and the other recruits an E3 ubiquitin ligase. The linker plays a crucial role in the efficacy of the PROTAC by orienting the POI and the E3 ligase to facilitate the formation of a productive ternary complex, which is essential for the ubiquitination and subsequent degradation of the target protein.

The structure of **Benzyl-N-bis(PEG3-Boc)** incorporates a benzyl-protected secondary amine and two polyethylene glycol (PEG) chains, each terminated with a tert-butyloxycarbonyl (Boc)-protected amine. The PEG spacers enhance the aqueous solubility and cell permeability of the resulting PROTAC molecule. The orthogonal protecting groups (Benzyl and Boc) allow for

selective deprotection and sequential conjugation of the POI and E3 ligase ligands, providing a modular and flexible approach to PROTAC synthesis.

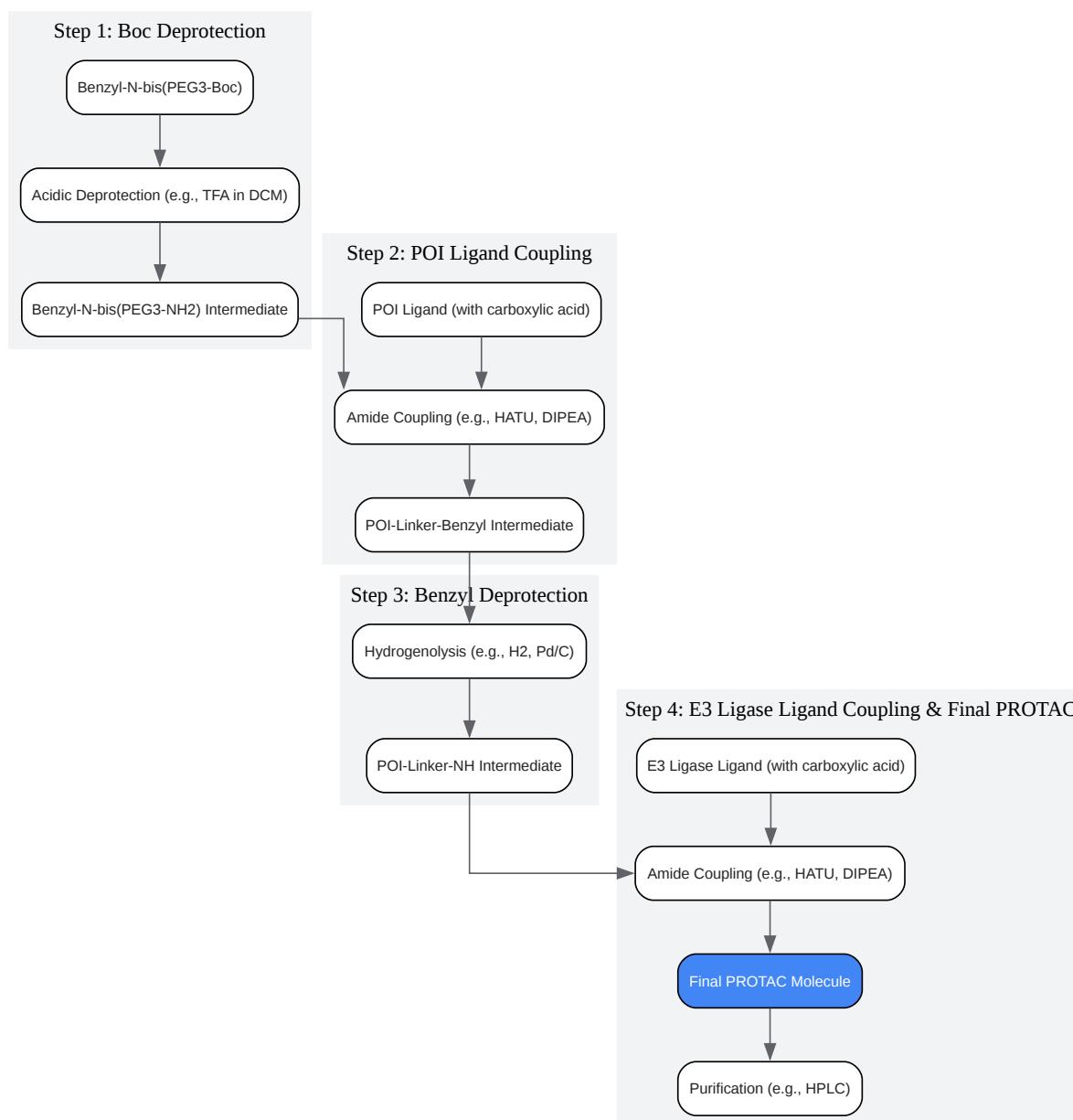
Quantitative Data Summary:

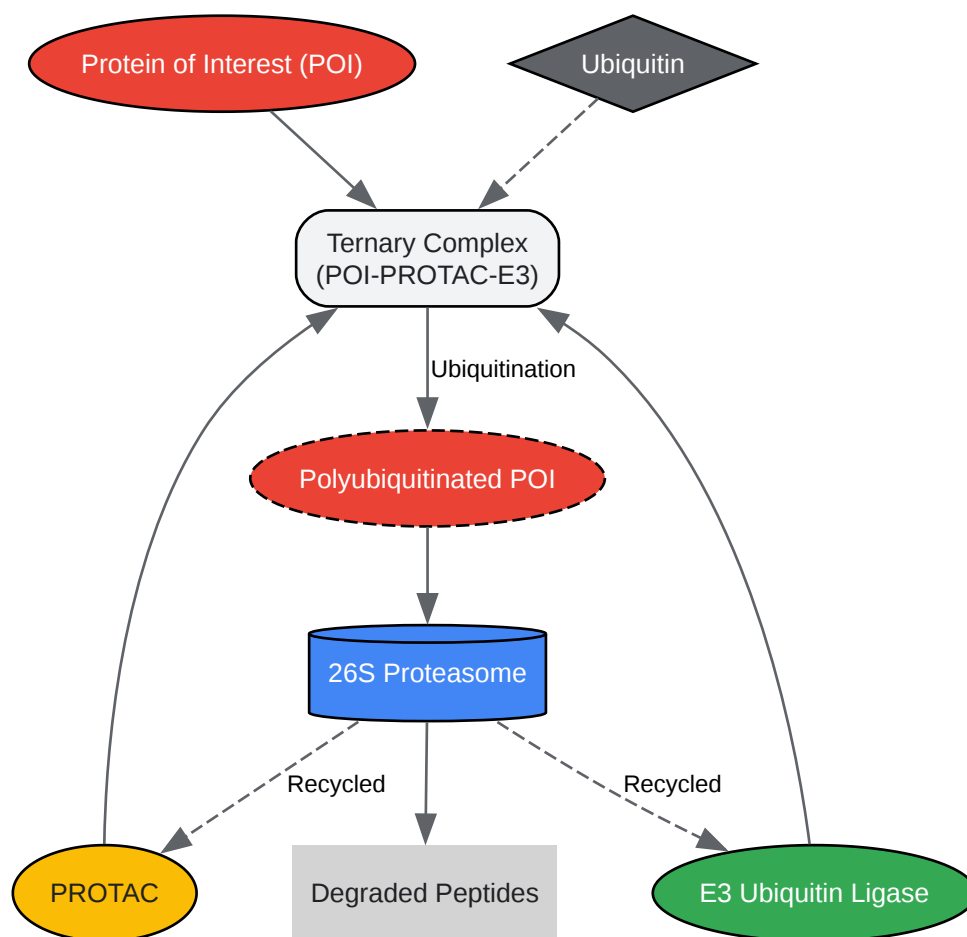
Property	Value
CAS Number	1975173-67-1
Molecular Formula	C33H57NO10
Molecular Weight	627.81 g/mol
Appearance	Colorless to pale yellow oil
Solubility	Soluble in organic solvents such as DMF, DMSO, and chlorinated hydrocarbons.
Purity	Typically >95%
Storage	Store at -20°C under an inert atmosphere.

## Strategic Application in PROTAC Synthesis

The synthesis of a PROTAC using **Benzyl-N-bis(PEG3-Boc)** involves a multi-step process that takes advantage of the differential reactivity of its protected amine functionalities. A common strategy involves the initial deprotection of the Boc groups, followed by coupling of the POI ligand, and finally, deprotection of the benzyl group and coupling of the E3 ligase ligand.

Below is a representative workflow for the synthesis of a PROTAC utilizing **Benzyl-N-bis(PEG3-Boc)**.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [amsbio.com](https://www.amsbio.com) [[amsbio.com](https://www.amsbio.com)]
- To cite this document: BenchChem. [Benzyl-N-bis(PEG3-Boc): A Technical Guide for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15620772#benzyl-n-bis-peg3-boc-cas-number>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)